

CAS number 15513-52-7 physicochemical data

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Compound of Interest

Compound Name: 2,6-Dimethyl-3-nitropyridine

Cat. No.: B099991

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An In-depth Technical Guide on the Physicochemical Data of **2,6-Dimethyl-3-nitropyridine** (CAS 15513-52-7)

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the physicochemical properties, experimental protocols, and safety information for the chemical compound identified by CAS number 15513-52-7, **2,6-Dimethyl-3-nitropyridine**. The data is compiled from various chemical suppliers and safety data sheets to serve as a foundational resource for laboratory and research applications.

Compound Identification

The compound with CAS number 15513-52-7 is chemically known as **2,6-Dimethyl-3-nitropyridine**. Its fundamental identifiers are summarized below.

Identifier	Value	Source
CAS Number	15513-52-7	[1] [2] [3]
Chemical Name	2,6-Dimethyl-3-nitropyridine	[1] [4] [5]
Synonyms	3-Nitro-2,6-lutidine	[6]
Molecular Formula	C ₇ H ₈ N ₂ O ₂	[1] [6] [7]
Molecular Weight	152.15 g/mol	[1] [6] [7]
EINECS Number	239-543-5	[1]

Physicochemical Data

The following table summarizes the key physicochemical properties of **2,6-Dimethyl-3-nitropyridine**. Data is aggregated from multiple sources, and ranges are provided where variations exist.

Property	Value	Conditions / Notes	Source
Physical Form	Solid, Powder	At 20°C	[1][2][4][8]
Appearance	Off-white to tan	[2][4][5][8]	
Melting Point	26 - 38 °C	Multiple ranges reported (e.g., 26-31°C, 32-38°C)	[1][2][4][5][8][9]
Boiling Point	105 °C	At 10 mmHg	[5][7][8][10]
235.4 °C	At 760 mmHg	[4][11]	
Flash Point	37.78 °C (100 °F)	Closed cup	[1][2][7][8]
Density	1.45 g/cm ³	[4][7][8]	
Vapor Pressure	0.0293 mmHg	At 25°C	[4][8]
Refractive Index	1.551	[4][8]	
Solubility	Soluble in Methanol	[5]	
No data available for water	[9]		
Purity	95% - 99%	Varies by supplier (GC, HPLC)	[1][6][9]

Experimental Protocols

While specific experimental data for this compound's determination is proprietary to the suppliers, this section outlines standard methodologies for measuring the key properties listed above.

Melting Point Determination (Capillary Method)

- Principle: This method determines the temperature at which the solid phase of a substance transitions to the liquid phase. The melting range (from initial to complete melting) provides an indication of purity.

- Apparatus: Melting point apparatus (e.g., Thomas-Hoover or similar), capillary tubes (sealed at one end), thermometer.
- Procedure:
 - A small, finely powdered sample of **2,6-Dimethyl-3-nitropyridine** is packed into a capillary tube to a height of 2-3 mm.
 - The tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
 - The temperature at which the first drop of liquid appears is recorded as the start of the melting range.
 - The temperature at which the entire sample becomes a clear liquid is recorded as the end of the range.

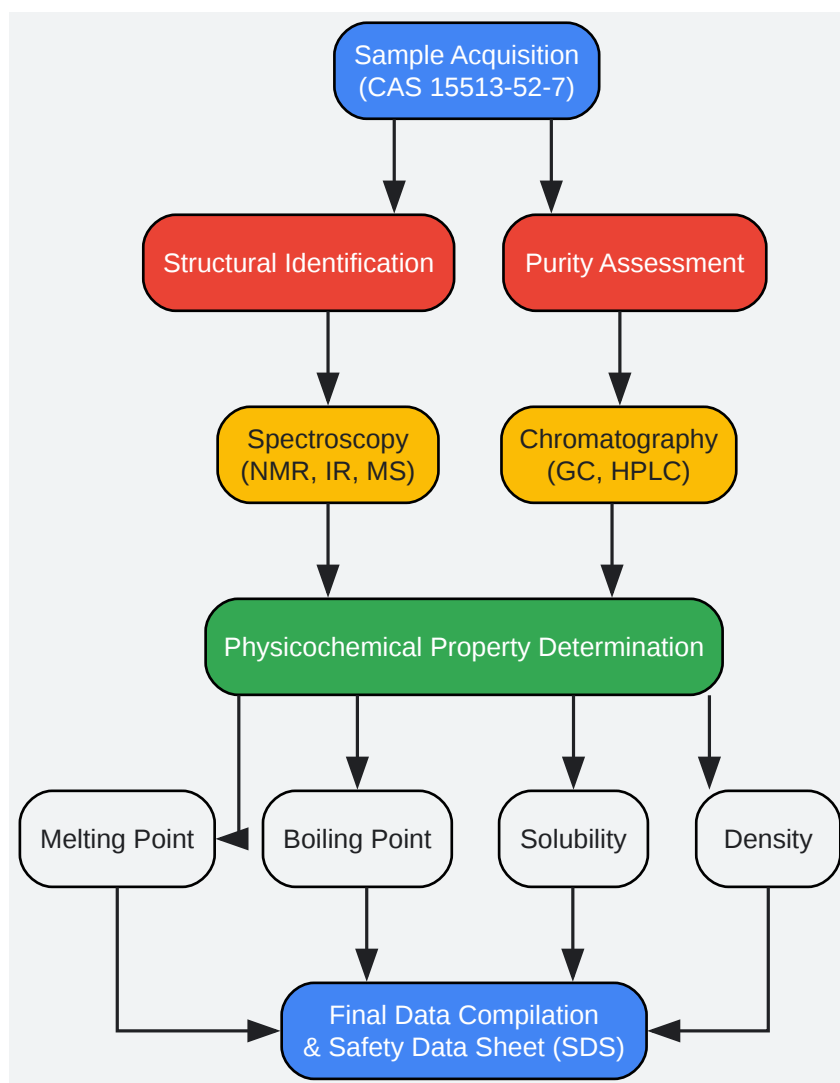
Boiling Point Determination (at Reduced Pressure)

- Principle: The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure. For substances that may decompose at atmospheric pressure, the boiling point is determined under vacuum.
- Apparatus: Distillation flask, condenser, receiving flask, vacuum pump, manometer, heating mantle, thermometer.
- Procedure:
 - The sample is placed in the distillation flask with boiling chips.
 - The apparatus is assembled and connected to a vacuum pump, with a manometer to measure the system pressure.
 - The system is evacuated to the desired pressure (e.g., 10 mmHg).[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[10\]](#)
 - The flask is gently heated until the liquid boils and a stable reflux is observed.

- The temperature of the vapor distilling into the condenser is recorded. This temperature is the boiling point at that specific pressure.

Workflow and Process Visualization

The following diagram illustrates a standard workflow for the physicochemical characterization of a chemical compound like **2,6-Dimethyl-3-nitropyridine**.



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Physicochemical Characterization Workflow for a Chemical Compound.

Safety and Handling

2,6-Dimethyl-3-nitropyridine is classified as a flammable solid and requires careful handling.

- Hazard Classification: Flammable Solid, Hazard Class 4.1.[1][3] It is also reported to be irritating to the eyes, respiratory system, and skin.[8]
- Handling Precautions:
 - Use in a well-ventilated area or under a fume hood.[2]
 - Keep away from heat, sparks, and open flames.[2][8]
 - Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[2]
 - Ground/bond container and receiving equipment to prevent static discharge.[2]
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.[1][8] It should be stored in a designated flammables area.[4][7][11]
- First Aid:
 - Eye Contact: Rinse immediately with plenty of water for at least 15 minutes.[2]
 - Skin Contact: Wash off immediately with soap and plenty of water.[2]
 - Inhalation: Remove to fresh air. If not breathing, give artificial respiration.[2]

This guide is intended for informational purposes for trained professionals. Always consult the most current Safety Data Sheet (SDS) from your supplier before handling this chemical.

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